

Application Notes and Protocols: Poly-D-lysine (PDL) Hydrobromide Solution Preparation and Use

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| Compound of Interest | | |
|----------------------|--|-----------|
| Compound Name: | Poly-D-lysine hydrobromide (MW 84000) | |
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Poly-D-lysine (PDL) is a synthetic, positively charged polymer of the D-isomer of lysine. It is widely used in cell culture to coat surfaces and enhance cell adhesion.[1][2][3][4] The polycationic nature of PDL promotes the attachment of negatively charged cells, such as neurons, to plastic and glass substrates through electrostatic interactions.[5][6] This enhanced adhesion is crucial for subsequent cell growth, differentiation, and analysis, particularly in serum-free or reduced-serum conditions.[7][8] As the D-form is resistant to enzymatic degradation by cellular proteases, it provides a stable and long-lasting coating for extended cell culture experiments.[6][9]

This document provides detailed protocols for the preparation of Poly-D-lysine hydrobromide solutions from powder and their application in coating cell cultureware.

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation and use of Poly-D-lysine hydrobromide solutions.

Table 1: Poly-D-lysine Hydrobromide Solution Preparation Parameters



| Parameter | Value | Notes | Source(s) |
|--------------------------------|---|---|-----------------|
| Molecular Weight (MW) | 30,000 - >300,000 Da | Lower MW is less viscous; higher MW provides more binding sites. 70,000-150,000 Da is a common compromise. | [3][6][7][8] |
| Solvent | Sterile, tissue culture grade water or Phosphate Buffered Saline (PBS) | Borate buffer (pH 8.5) can also be used. | [7][10][11][12] |
| Stock Solution Concentration | 0.1 mg/mL to 1 mg/mL | A common stock concentration is 1 mg/mL. | [9][10][13] |
| Working Solution Concentration | 0.05 mg/mL to 0.1 mg/mL | The optimal concentration depends on the cell type. | [1][9][11] |
| Storage of Powder | -20°C, desiccated | | [14] |
| Storage of Stock Solution | 2-8°C for up to 2 years (sterile) or -20°C for aliquots | Avoid multiple freeze- thaw cycles. | [6][14][15] |
| Storage of Coated Plates | 4°C for up to two weeks (wrapped) or used immediately after drying | Can be stored damp with PBS for up to 5 days. | [11][16] |

Table 2: Recommended Coating Volumes for Various Cultureware



| Culture Vessel | Surface Area (cm²) | Recommended Coating Volume |
|----------------|--------------------|-------------------------------|
| 96-well plate | 0.32 | 50 - 100 μL |
| 24-well plate | 1.9 | 200 - 400 μL |
| 12-well plate | 3.8 | 400 - 800 μL |
| 6-well plate | 9.5 | 1 - 2 mL |
| 35 mm dish | 9.6 | 1 - 2 mL |
| 60 mm dish | 21 | 2 - 4 mL |
| 100 mm dish | 55 | 5 - 10 mL |

Experimental Protocols

Protocol 1: Preparation of 1 mg/mL Poly-D-lysine Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution from Poly-D-lysine hydrobromide powder.

Materials:

- Poly-D-lysine hydrobromide powder (e.g., MW 70,000-150,000 Da)
- Sterile, tissue culture grade water or PBS
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- 0.22 μm sterile syringe filter
- Sterile syringe
- · Laminar flow hood



Vortex mixer

Procedure:

- Under sterile conditions in a laminar flow hood, weigh the desired amount of Poly-D-lysine hydrobromide powder. For a 1 mg/mL solution, weigh 10 mg of powder for 10 mL of solvent.
- Transfer the powder to a sterile conical tube.
- Add the corresponding volume of sterile, tissue culture grade water or PBS to the conical tube.
- Gently vortex the tube until the powder is completely dissolved. Avoid vigorous vortexing to prevent foaming.
- Sterile-filter the solution using a 0.22 µm syringe filter into a new sterile conical tube.[9]
- Aliquot the stock solution into smaller, sterile tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage or at 2-8°C for short-term use (up to a few weeks).[6]

Protocol 2: Coating Cell Cultureware with Poly-D-lysine

This protocol details the steps for coating plastic or glass culture surfaces with a Poly-D-lysine working solution.

Materials:

- Prepared Poly-D-lysine stock solution (1 mg/mL)
- Sterile, tissue culture grade water or PBS
- Cell culture plates, flasks, or coverslips
- Laminar flow hood

Procedure:



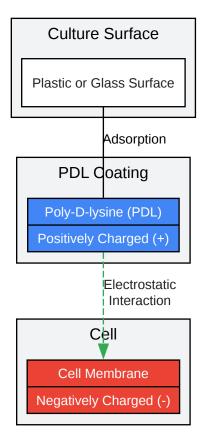
- Prepare the Working Solution: In a laminar flow hood, dilute the 1 mg/mL Poly-D-lysine stock solution to a final working concentration of 0.1 mg/mL using sterile, tissue culture grade water or PBS.[7] For example, add 1 mL of the 1 mg/mL stock solution to 9 mL of sterile water or PBS.
- Coat the Surface: Add a sufficient volume of the 0.1 mg/mL working solution to completely cover the growth surface of the cultureware (refer to Table 2 for recommended volumes).
- Incubate: Incubate the cultureware at room temperature for 1-2 hours in the laminar flow hood.[9][11] Some protocols suggest a shorter incubation of 5 minutes. The optimal time may vary depending on the cell type.
- Aspirate and Rinse: Carefully aspirate the Poly-D-lysine solution from the cultureware. It is
 critical to rinse the surface thoroughly to remove any residual PDL, which can be toxic to
 cells.[11][17] Rinse the surface two to three times with sterile, tissue culture grade water or
 PBS.
- Dry: Allow the coated surface to dry completely in the laminar flow hood for at least 2 hours before introducing cells and medium.
- Storage of Coated Ware: The coated cultureware can be used immediately or stored at 4°C for up to two weeks. Ensure the plates are sealed with parafilm to maintain sterility.[11]

Visualizations

Mechanism of Cell Adhesion to PDL-Coated Surfaces



Mechanism of PDL-Mediated Cell Adhesion

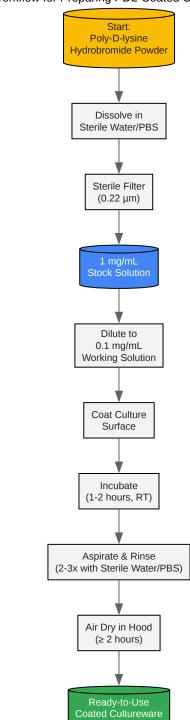


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Caption: Electrostatic interaction between positively charged PDL and the negatively charged cell membrane.

Experimental Workflow: From PDL Powder to Coated Cultureware





Workflow for Preparing PDL-Coated Cultureware

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Caption: Step-by-step workflow for PDL solution preparation and cultureware coating.



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